

An In-depth Technical Guide to the Health and Safety of Handling BINOL

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Compound of Interest

Compound Name: *Binol*

Cat. No.: *B150571*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of 1,1'-Bi-2-naphthol (**BINOL**), a chiral organic compound widely utilized in asymmetric synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing health risks.

Chemical Identification and Physical Properties

BINOL is a C₂-symmetric biaryl compound with axial chirality, existing as stable (R)- and (S)-enantiomers.^[1] It is a white to beige powder with limited solubility in water but good solubility in various organic solvents.^[1]

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₄ O ₂	^[1] ^[2]
Molecular Weight	286.3 g/mol	^[2]
Melting Point	215–218 °C	^[1]
Solubility	Dioxane: 50 mg/mL	^[1]

Hazard Identification and GHS Classification

BINOL is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications indicate risks of acute oral toxicity, skin irritation, and serious eye irritation.^{[2][3]} There is some variability in classifications across different suppliers, with some also noting the potential for respiratory irritation.^[2]

Hazard Class	GHS Classification	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed ^{[2][3]}
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation ^[2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	Warning	H319: Causes serious eye irritation ^{[2][3]}
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation ^[2]

Precautionary Statements: A comprehensive list of precautionary statements is associated with these classifications, including directives for prevention, response, storage, and disposal.^[2] Key statements include P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P316 (IF SWALLOWED: Get emergency medical help immediately), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^{[2][3]}

Toxicological Information

The primary toxicological concerns with **BINOL** are acute effects following ingestion and irritation upon contact with skin and eyes.^[2]

Toxicity Data	Value	Species	Source(s)
LD50 (Oral)	> 2000 mg/kg bw	Rat (female)	[3]
LDLo (Lowest published lethal dose)	42 mg/kg	Mouse	[1]

Detailed experimental protocols for the determination of this toxicological data are not publicly available.

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is essential to mitigate the risks associated with handling **BINOL**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of solid **BINOL** and its solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[4][5]
- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) should be worn and inspected before use. A lab coat or impervious clothing is necessary to prevent skin contact.[4][6]
- Respiratory Protection: If there is a risk of generating dust or if exposure limits are exceeded, a NIOSH-approved respirator or equivalent should be used.[4][7]

Handling and Storage

- Handling: Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[6] Eating, drinking, and smoking are strictly prohibited in areas where **BINOL** is handled.[5] Wash hands thoroughly after handling.[5][7]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] Keep away from strong oxidizing agents.[1]

Emergency Procedures

First Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water.[6][8] If skin irritation occurs, seek medical advice.[5]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[6]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[6] Call a poison control center or doctor immediately.[3][6]

Accidental Release Measures

For a small spill, stop the leak if it is safe to do so.[9] Contain and collect the spillage with a non-combustible, absorbent material (e.g., sand, earth, vermiculite) and place it in a container for disposal by a licensed waste disposal contractor.[9] Avoid dispersal of spilled material and contact with soil and waterways.[9]

Fire-Fighting Measures

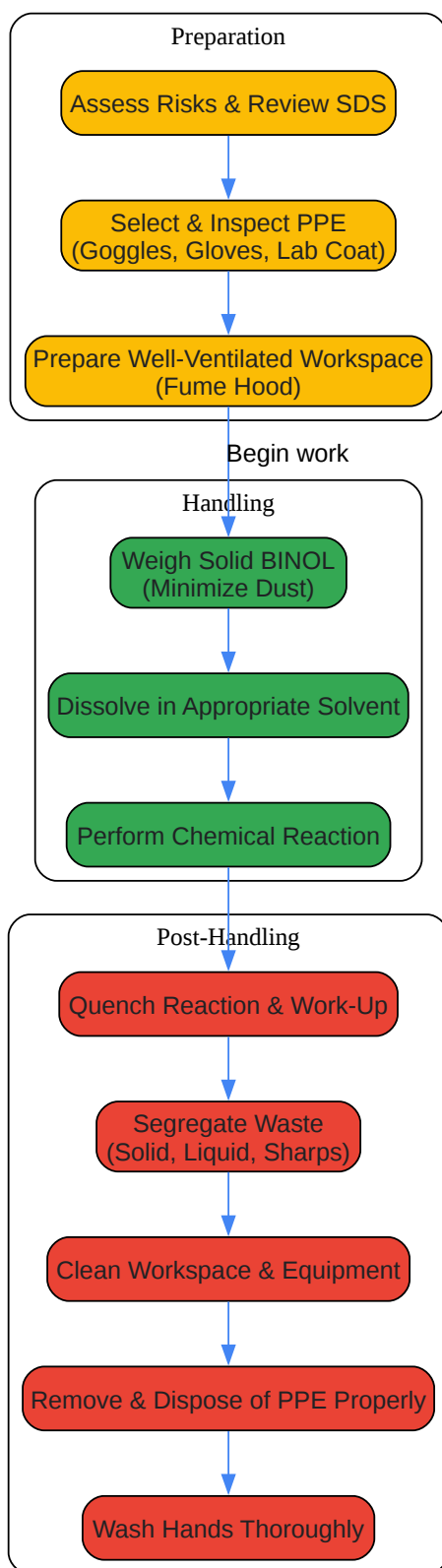
Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **BINOL**. [6] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Disposal Considerations

BINOL is considered hazardous waste and must be disposed of accordingly.[4] Do not dispose of it down the drain or in regular municipal trash.[4] Disposal should be carried out by a licensed professional waste disposal service.[4] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.[6]

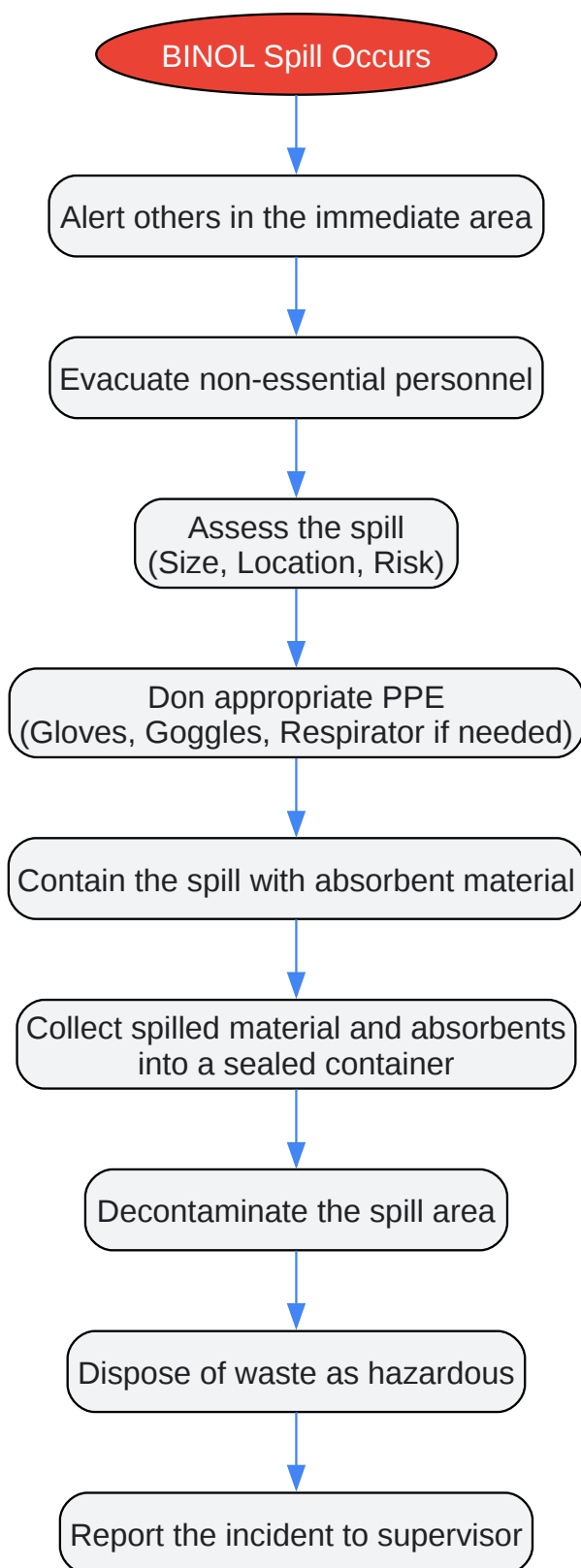
Visualized Workflows and Logical Relationships

To further aid in the safe handling of **BINOL**, the following workflows have been visualized using Graphviz.



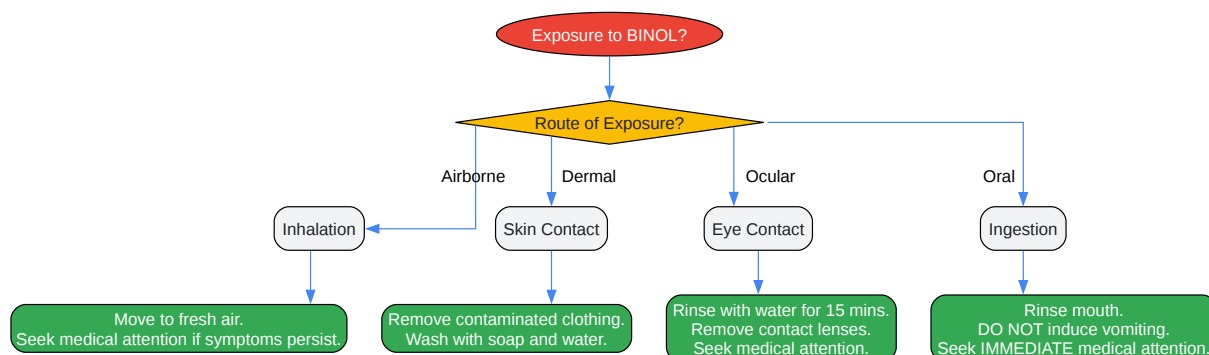
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Caption: Workflow for the safe handling of **BINOL** in a laboratory setting.



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Caption: Emergency response workflow for a **BINOL** spill.



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Caption: Decision-making workflow for first aid following **BINOL** exposure.

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